

Obtusafuran Methyl Ether: A Literature Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Obtusafuran methyl ether*

Cat. No.: *B1496097*

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Introduction

Obtusafuran methyl ether is a naturally occurring benzofuran derivative, a class of compounds known for a wide range of biological activities. It is classified as a lignan and has been identified as a constituent of *Dalbergia odorifera*, a plant species used in traditional medicine. This technical guide provides a comprehensive review of the available scientific literature on **obtusafuran methyl ether**, with a focus on its chemical properties. At present, detailed biological activity data, experimental protocols, and specific signaling pathway information for **obtusafuran methyl ether** are not available in the public scientific literature.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **obtusafuran methyl ether** is presented in Table 1. This information is primarily derived from chemical supplier databases and general listings of natural products.

Property	Value	Source
Chemical Formula	C ₁₇ H ₁₈ O ₃	Chemical Supplier Databases
Molecular Weight	270.32 g/mol	Chemical Supplier Databases
CAS Number	40357-59-3	Chemical Supplier Databases
Class	Lignan, Benzofuran	Chemical Supplier Databases
Natural Source	Dalbergia odorifera	Chemical Supplier Databases

Biological Activity

Currently, there is a significant gap in the scientific literature regarding the specific biological activities of **obtusafuran methyl ether**. While compounds isolated from *Dalbergia odorifera* have been reported to possess anti-inflammatory, antioxidant, and anticancer properties, dedicated studies to elucidate the bioactivity of **obtusafuran methyl ether** are not yet published.

Experimental Protocols

Detailed experimental protocols for the investigation of **obtusafuran methyl ether** are not available in the current body of scientific literature.

Signaling Pathways

There is no information available in the scientific literature regarding the signaling pathways modulated by **obtusafuran methyl ether**.

Future Directions

The lack of published research on the biological effects of **obtusafuran methyl ether** presents a clear opportunity for future investigation. Key areas for research include:

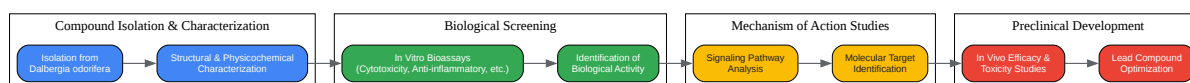
- In vitro screening: Evaluation of the cytotoxic, anti-inflammatory, antioxidant, and antimicrobial activities of **obtusafuran methyl ether** against relevant cell lines.

- Mechanism of action studies: Elucidation of the molecular targets and signaling pathways affected by **obtusafuran methyl ether** in biologically active contexts.
- In vivo studies: Investigation of the efficacy and safety of **obtusafuran methyl ether** in animal models of disease.

The structural similarity of **obtusafuran methyl ether** to other bioactive benzofurans suggests that it may possess interesting pharmacological properties. Further research is warranted to uncover the potential therapeutic applications of this natural product.

Logical Relationship Diagram

The following diagram illustrates the logical workflow for future research on **obtusafuran methyl ether**, starting from its isolation to the potential development of new therapeutic agents.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com